

# 4-(Piperidin-1-ylmethyl)benzoic acid molecular weight and formula

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## Compound of Interest

Compound Name: 4-(Piperidin-1-ylmethyl)benzoic acid

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## An In-depth Technical Guide to 4-(Piperidin-1-ylmethyl)benzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **4-(Piperidin-1-ylmethyl)benzoic acid**, a piperidine compound relevant to biochemical research and drug discovery.

## Core Molecular Attributes

**4-(Piperidin-1-ylmethyl)benzoic acid** is a derivative of benzoic acid and piperidine. Its core molecular attributes are fundamental for experimental design and interpretation.

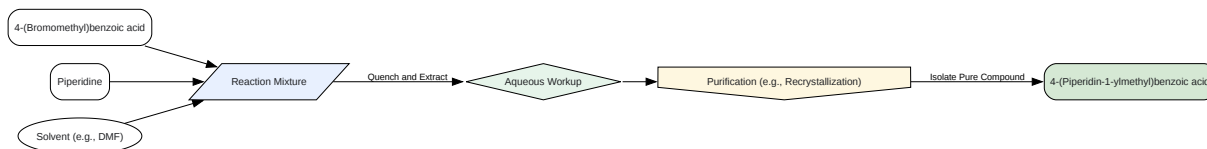
## Molecular Formula and Weight

The chemical formula for **4-(Piperidin-1-ylmethyl)benzoic acid** is  $C_{13}H_{17}NO_2$ .<sup>[1][2]</sup> This formula indicates a composition of 13 carbon atoms, 17 hydrogen atoms, one nitrogen atom, and two oxygen atoms.

The corresponding molecular weight is 219.28 g/mol.<sup>[1][2][3]</sup> This value is crucial for stoichiometric calculations in chemical reactions and for the preparation of solutions with specific molar concentrations.

## Chemical Structure

The structure consists of a benzoic acid molecule substituted at the para (4-position) with a methyl group, which in turn is bonded to the nitrogen atom of a piperidine ring.



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Figure 2: A generalized workflow for the synthesis of **4-(Piperidin-1-ylmethyl)benzoic acid**.

## Example Protocol

- **Reaction Setup:** In a round-bottom flask, dissolve 4-(bromomethyl)benzoic acid in a suitable solvent such as dimethylformamide (DMF).
- **Addition of Reagent:** Add an excess of piperidine to the solution. The reaction is typically carried out at room temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction using thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, quench the reaction mixture with water and extract the product with an organic solvent.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water.

## Analytical Characterization

The identity and purity of synthesized **4-(Piperidin-1-ylmethyl)benzoic acid** should be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectroscopy can be used to confirm the chemical structure of the molecule by identifying the chemical shifts and coupling constants of the protons and carbons.
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the characteristic functional groups present in the molecule, such as the carboxylic acid O-H and C=O stretches, and the C-N stretch of the piperidine ring.
- Mass Spectrometry (MS): Mass spectrometry can be used to confirm the molecular weight of the compound. The exact mass is reported as 219.125928785. [1]

## Applications and Safety

### Research Applications

**4-(Piperidin-1-ylmethyl)benzoic acid** is utilized as a piperidine compound in biochemical research. [2] It serves as an intermediate in the synthesis of more complex molecules for pharmaceutical and biological studies. [4] Its structure, combining a carboxylic acid group with a piperidine moiety, makes it a versatile building block in medicinal chemistry for the development of antiviral, anticancer, and anti-infective agents. [4]

### Safety and Handling

While detailed toxicity data is not widely available, it is recommended to handle **4-(Piperidin-1-ylmethyl)benzoic acid** with standard laboratory safety precautions. [4] This includes wearing personal protective equipment such as gloves and safety glasses. [4] Avoid direct contact with skin and eyes, and prevent inhalation of dust. [4] In case of accidental contact, rinse the affected area with plenty of water. [4]

### References

- ChemBK. 4-PIPERIDIN-1-YLMETHYL-BENZOIC ACID. [Link]

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